Isoxazole Stability Profiling: A Comparative Guide to Acidic Stress Resistance

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Compound of Interest

Compound Name:	*4-(3-Methyl-5-isoxazolyl)piperidine*
CAS No.:	*1219960-41-4*
Cat. No.:	*B2651787*

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Executive Summary

In medicinal chemistry, the isoxazole ring is a privileged scaffold, valued for its ability to mimic amide bonds and restrict conformational flexibility (e.g., in valdecoxib, leflunomide). However, its unique 1,2-positioning of oxygen and nitrogen creates a specific electronic profile—the "N-O weak link"—that often raises concerns regarding stability during gastric transit (pH 1.2) and metabolic processing.

The Core Finding: Contrary to common misconceptions, the unsubstituted isoxazole ring is remarkably resistant to simple acid hydrolysis compared to its isomer, oxazole. However, it exhibits a binary stability profile: it is robust in acidic media (Simulated Gastric Fluid) but labile in basic conditions or under reductive stress (metabolic ring opening).

This guide provides a validated framework for stress-testing isoxazole derivatives, comparing their performance against common bioisosteres (oxazoles, pyrazoles), and detailing the specific structural motifs that trigger acid-catalyzed rearrangements.

Mechanistic Insight: The N-O Bond Under Fire

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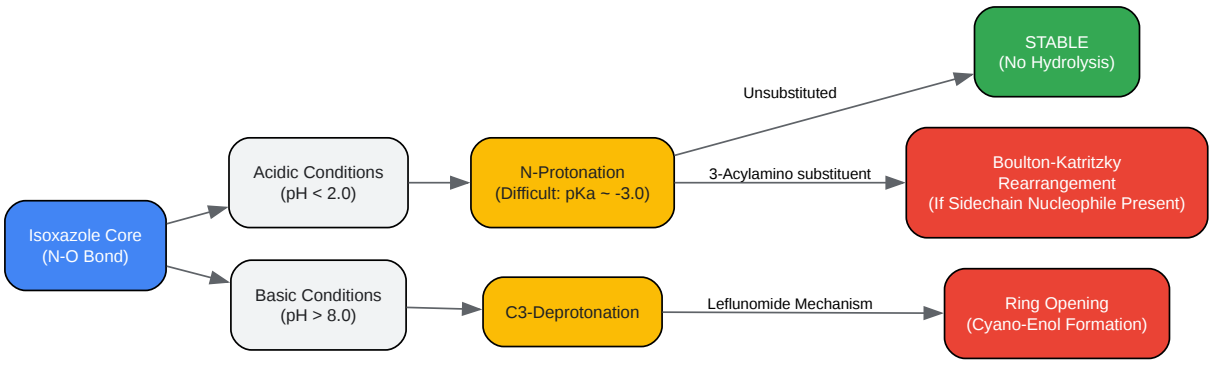
To validate stability, one must understand the failure mode. The isoxazole ring does not typically undergo simple hydrolytic cleavage in acid. Instead, instability arises from two specific pathways:

- Base-Catalyzed Ring Opening (The Leflunomide Pathway): In basic conditions, the C3 proton is abstracted, leading to ring cleavage into a cyano-enol. This is the primary degradation pathway for drugs like Leflunomide.
- Acid-Catalyzed Boulton-Katritzky Rearrangement (BKR): In acidic media, the isoxazole nitrogen is difficult to protonate (

). However, if a nucleophilic side chain exists at the 3-position (e.g., an oxime or hydrazone), protonation can trigger a "ring-in-ring-out" rearrangement, converting the isoxazole into a 1,2,4-oxadiazole or similar heterocycle.

Diagram 1: Acid vs. Base Degradation Pathways

The following diagram contrasts the acid-resistant nature of the core ring against the specific rearrangement risks.



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Caption: Mechanistic divergence of isoxazole stability. While base triggers ring opening, acid typically results in stability unless specific side-chains enable Boulton-Katritzky rearrangement.

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Comparative Analysis: Isoxazole vs. Bioisosteres[1]

When selecting a scaffold, understanding the stability trade-offs is vital.[1] The table below compares Isoxazole with its 1,3-isomer (Oxazole) and its nitrogen analog (Pyrazole).

Table 1: Physicochemical and Stability Comparison

Feature	Isoxazole **(1,2-Oxazole)**	Oxazole **(1,3-Oxazole)**	Pyrazole **(1,2-Diazole)**
Structure	O-N adjacent	O-N separated by C	N-N adjacent
Basicity (of)	-3.0 (Very Weak Base)	0.8 (Weak Base)	2.5 (Moderate Base)
Acid Stability (SGF)	High (Hard to protonate)	Moderate (Ring opens in strong acid/heat)	Excellent (Very stable)
Metabolic Liability	Reductive Cleavage (N-O bond breaks via CYP450)	Oxidative metabolism	Generally stable
H-Bonding	Weak Acceptor	Moderate Acceptor	Donor & Acceptor
Drug Examples	Sulfamethoxazole, Leflunomide	Oxaprozin	Celecoxib, Viagra

Key Takeaway: Isoxazoles are more stable in acid than oxazoles because their extremely low basicity prevents the initial protonation step required for hydrolytic ring opening. However, they are significantly less stable than pyrazoles under metabolic (reductive) conditions.

Experimental Protocol: SGF Stability Validation

This protocol is designed to validate the structural integrity of isoxazole candidates in Simulated Gastric Fluid (SGF), mimicking the harsh acidic environment of the stomach.

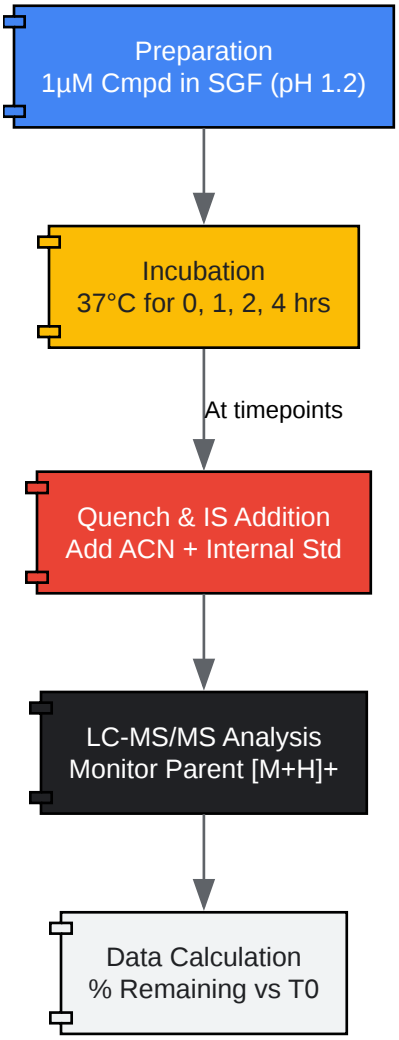
Materials

- Test Compound: 10 mM stock in DMSO.

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- SGF (Simulated Gastric Fluid): USP specifications (2.0 g NaCl, 3.2 g Pepsin, 7.0 mL HCl, diluted to 1L with water; pH 1.2).
- Internal Standard (IS): Warfarin or Tolbutamide (acid stable).
- Quench Solution: Acetonitrile (ACN) with 1% Formic Acid.

Workflow Diagram



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Caption: Step-by-step workflow for determining kinetic stability in Simulated Gastric Fluid.

Step-by-Step Methodology

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- Preparation: Dilute the 10 mM DMSO stock of the isoxazole candidate to a final concentration of 1

  M in pre-warmed (37°C) SGF. Ensure DMSO content is <0.5% to prevent solubility artifacts.
- Incubation: Incubate the mixture in a shaking water bath at 37°C.
- Sampling: At specific time points (

  min), remove a 50

  L aliquot.
- Quenching: Immediately dispense the aliquot into a plate containing 150

  L of ice-cold Acetonitrile containing the Internal Standard (200 nM).
- Centrifugation: Centrifuge at 4000 rpm for 10 minutes to precipitate proteins (pepsin).
- Analysis: Inject the supernatant onto an LC-MS/MS system (e.g., C18 column, Water/ACN gradient).
- Calculation:

  Note: Area ratio = Peak Area of Analyte / Peak Area of Internal Standard.

Data Interpretation & Troubleshooting

When analyzing the data, compare your isoxazole against the following benchmarks.

Table 2: Benchmark Stability Data (pH 1.2, 37°C)

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Compound Class	% Remaining (1 hr)	% Remaining (4 hr)	Interpretation
Unsubstituted Isoxazole	> 99%	> 98%	Pass. Highly stable in stomach acid.
3-Acylamino-Isoxazole	85%	60%	Fail. Likely Boulton-Katritzky Rearrangement.
Oxazole Derivative	95%	90%	Borderline. Slow hydrolysis possible.
Enamine Control	< 5%	0%	Control. Rapid acid hydrolysis.

Troubleshooting "False" Instability

If you observe loss of parent compound in SGF:

- Check for Rearrangement: Look for a new peak with the same molecular weight (isobaric). This confirms a rearrangement (e.g., to an oxadiazole) rather than hydrolysis.
- Check Solubility: Isoxazoles can be lipophilic. If the compound crashes out of the aqueous SGF, it will mimic degradation. Add 10-20% methanol to the SGF to verify.

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